physicochemical properties of stable isotope-labeled 5-ALA

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Compound of Interest

Compound Name:	*5-Aminolevulinic-13C5-15N Acid Hydrochloride*
Cat. No.:	*B12052832*

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Technical Whitepaper: Physicochemical Characterization and Application of Stable Isotope-Labeled 5-Aminolevulinic Acid (5-ALA)

Executive Summary

5-Aminolevulinic acid (5-ALA) is the rate-limiting non-proteinogenic amino acid in the heme biosynthesis pathway. While its clinical utility in photodynamic therapy (PDT) and fluorescence-guided surgery (FGS) is well-established, its quantification in biological matrices is plagued by two distinct challenges: intrinsic chemical instability (dimerization) and severe matrix effects in mass spectrometry.

This guide provides a technical analysis of Stable Isotope-Labeled (SIL) 5-ALA (specifically

- and

-labeled isotopologues). It moves beyond basic data sheets to explain the mechanistic imperatives for using SIL-5-ALA as an internal standard, detailing the physicochemical traps that compromise data integrity and the protocols required to circumvent them.

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Part 1: The Molecular Architecture

To effectively utilize SIL-5-ALA, one must understand the properties of the parent molecule and how isotopic labeling alters—or preserves—these characteristics.

Fundamental Physicochemical Properties

5-ALA is typically supplied as a hydrochloride salt (5-ALA[1][2][3]·HCl) to enhance stability. The free base is zwitterionic but kinetically unstable at physiological pH.

Property	Data (5-ALA[1][3][4][5][6][7][8][9][10][11]·HCl)	Technical Note
Molecular Formula		Free base MW: 131.13 g/mol ; HCl Salt: 167.59 g/mol
Solubility	High (>50 mg/mL in water)	Soluble in DMSO, MeOH; Insoluble in EtOH, non-polar solvents.[3]
pKa Values	(COOH) (NH3+)	Exists as a zwitterion between pH 4.1 and 8.8.
Hygroscopicity	Moderate to High	Requires desiccated storage; moisture accelerates dimerization.
Melting Point	150–156 °C	Decomposes upon melting.

The Isotopic Advantage: vs. Deuterium

For quantitative LC-MS/MS, the choice of isotope is critical.

- Preferred:

  -ALA (Mass shift +6 Da).

  - Reasoning: Carbon-13 and Nitrogen-15 are non-exchangeable stable isotopes. They do not alter the chromatographic retention time significantly compared to the unlabeled

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analyte. This ensures the Internal Standard (IS) co-elutes exactly with the analyte, experiencing the exact same matrix suppression/enhancement events at the electrospray source.

- Avoid/Caution:Deuterated (

  or

) ALA.

  - Risk:[12] Deuterium on the carbon backbone can exhibit the "Chromatographic Isotope Effect," causing the IS to elute slightly earlier than the analyte. In sharp gradients, this separation means the IS and analyte enter the MS source at different times, failing to compensate for transient matrix effects. Furthermore, deuterium on heteroatoms (N-H, O-H) exchanges rapidly with solvent protons, rendering the mass shift unstable.

Part 2: Physicochemical Stability & Handling

The most critical physicochemical property of 5-ALA is its pH-dependent dimerization. This is the primary source of experimental error.

The Dimerization Trap (Knorr-Type Condensation)

At neutral to alkaline pH (pH > 5.0), two molecules of 5-ALA undergo a condensation reaction to form a dihydropyrazine derivative (DHPY), which subsequently oxidizes to a pyrazine (PY). This reaction is irreversible and follows second-order kinetics.

- Consequence: If a biological sample (urine/plasma) is left at physiological pH without acidification, endogenous 5-ALA disappears, and the SIL-5-ALA internal standard will also degrade, though potentially at a different rate if the "Heavy" isotope effect is significant (rare but possible).

- Visual Mechanism:

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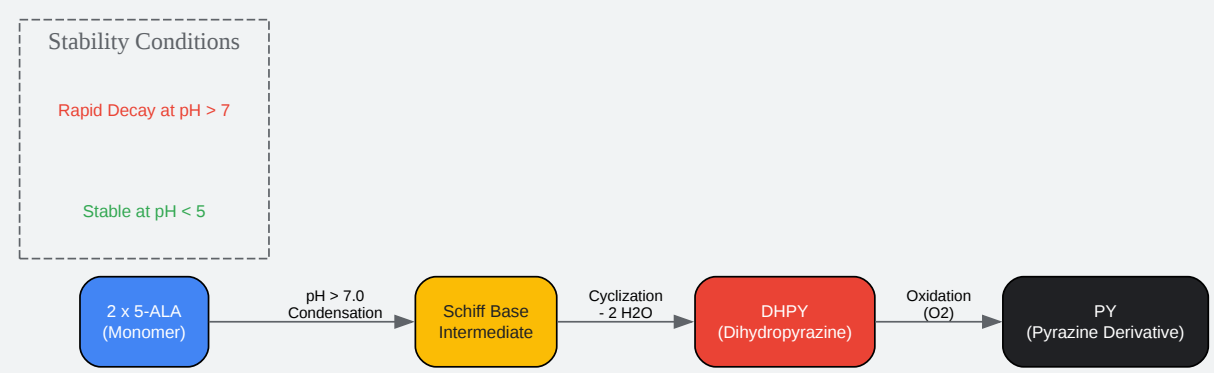

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Figure 1: The irreversible degradation pathway of 5-ALA into pyrazine derivatives under neutral/alkaline conditions.

Part 3: Applications in Metabolic Flux & Quantitation

The Biological Context

5-ALA is the committed step in Heme synthesis.[10][13] Quantifying it is essential for diagnosing Porphyrias (where enzymes downstream are defective) and monitoring lead poisoning.

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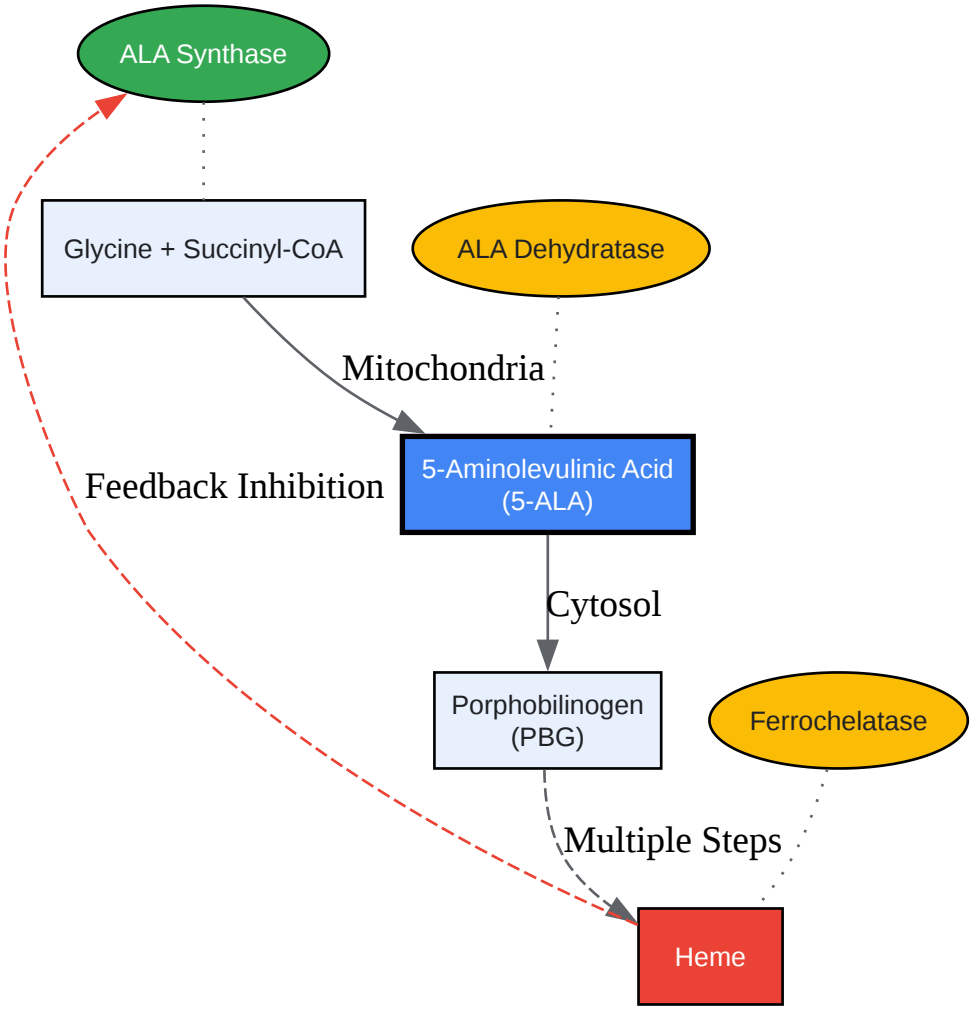

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Figure 2: The Heme Biosynthetic Pathway. 5-ALA accumulation is a key biomarker for enzymatic blockages downstream.

LC-MS/MS Quantification Strategy

Direct quantification of 5-ALA is difficult due to its high polarity (elutes in void volume on C18 columns) and low molecular weight (high background noise).

The Solution: Butanol Derivatization By reacting 5-ALA with n-Butanol/HCl, we form the butyl ester.

- Benefit 1: Increases lipophilicity, allowing retention on standard C18 columns.
- Benefit 2: Increases mass, moving the ion to a cleaner region of the mass spectrum.

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- Benefit 3: Improves ionization efficiency.

Part 4: Experimental Protocols

Protocol A: Preparation of SIL-5-ALA Internal Standard

Objective: Create a stable stock solution of

-ALA.

- Weighing: Weigh 1.0 mg of SIL-5-ALA·HCl into a glass vial. Note: Plastic can introduce leachables; glass is preferred.
- Dissolution: Dissolve in 10 mL of 0.1 M HCl (not water).
  - Why? Water absorbs

    and can drift to pH 5-6. 0.1 M HCl ensures pH ~1.0, halting dimerization.
- Storage: Aliquot into amber glass vials (light sensitive) and store at -20°C or -80°C.
  - Stability:[6][8][9][11][13][14][15] Stable for >1 year at -80°C in acid.

Protocol B: Sample Preparation (Urine/Plasma)

Objective: Quantify 5-ALA while compensating for matrix effects.

- Acidification (Critical): Immediately upon collection, adjust urine/plasma to pH < 4 using Glacial Acetic Acid or HCl.
- Spiking: Add 50 µL of SIL-5-ALA Internal Standard (from Protocol A) to 100 µL of sample.
- Protein Precipitation: Add 300 µL Acetonitrile (cold). Vortex and centrifuge (10,000 x g, 10 min).
- Derivatization (Optional but Recommended):
  - Evaporate supernatant to dryness.
  - Add 100 µL of 3M HCl in n-Butanol.

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- Incubate at 65°C for 20 minutes.
- Evaporate to dryness and reconstitute in Mobile Phase (0.1% Formic Acid in Water).

Protocol C: LC-MS/MS Parameters (Derivatized)

Parameter	Setting
Column	C18 Reverse Phase (e.g., 2.1 x 50mm, 1.7 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Ionization	ESI Positive Mode
Unlabeled Transition	m/z 188.1 86.1 (Quantifier)
SIL Transition ( )	m/z 194.1 92.1 (Quantifier)
Mass Shift Logic	Parent: +6 Da ( ); Fragment: +6 Da (retains the ALA backbone).

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